Quantification of 3-Oxooctadecanoic Acid in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name:	*3-Oxooctadecanoic acid*
CAS No.:	*16694-29-4; 72823-46-2*
Cat. No.:	*B2572752*

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Application Note

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Abstract

This application note presents a detailed protocol for the sensitive and selective quantification of **3-Oxooctadecanoic acid** in human plasma using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). **3-Oxooctadecanoic acid**, a beta-keto fatty acid, is an intermediate in fatty acid metabolism.[1] Accurate measurement of its levels is crucial for studying metabolic pathways and their association with various physiological and pathological states.

The method described herein utilizes a simple protein precipitation and liquid-liquid extraction procedure for sample preparation. Chromatographic separation is achieved on a C18 reversed-phase column, followed by detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode with negative electrospray ionization. The method is designed to be robust and suitable for high-throughput analysis in a research setting.

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Introduction

3-Oxooctadecanoic acid, also known as 3-ketostearic acid, is a long-chain fatty acid that plays a role as an intermediate in fatty acid biosynthesis and metabolism.[1][2] As with other keto acids, its quantification in biological matrices is essential for understanding metabolic disorders and for the discovery of potential biomarkers.[3] LC-MS/MS offers superior sensitivity and selectivity for the analysis of such endogenous molecules compared to other analytical techniques.[4]

This application note provides a comprehensive workflow, from sample preparation to data analysis, for the quantification of **3-Oxooctadecanoic acid**. The provided experimental conditions and protocols are intended to serve as a starting point for researchers and can be further optimized for specific instrumentation and laboratory conditions.

Experimental Protocols

Sample Preparation

A protein precipitation followed by liquid-liquid extraction is employed to isolate **3-Oxooctadecanoic acid** from the plasma matrix.

Materials:

- Human plasma (collected in K2-EDTA tubes)
- Internal Standard (IS) working solution (e.g., 3-Oxooctadecanoic-d3 acid, 1 µg/mL in methanol)
- Methanol (LC-MS grade), chilled to -20°C
- Methyl tert-butyl ether (MTBE) (LC-MS grade)
- Water (LC-MS grade)
- Nitrogen gas evaporator
- Microcentrifuge

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- Autosampler vials

Procedure:

- Thaw plasma samples on ice.
- To a 1.5 mL microcentrifuge tube, add 100 µL of plasma.
- Add 10 µL of the internal standard working solution.
- Add 400 µL of chilled methanol to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a new 1.5 mL microcentrifuge tube.
- Add 1 mL of MTBE and 250 µL of water.
- Vortex for 1 minute to perform liquid-liquid extraction.
- Centrifuge at 2,000 x g for 5 minutes to separate the phases.
- Transfer the upper organic layer (MTBE) to a clean tube.
- Evaporate the solvent to dryness under a gentle stream of nitrogen at 30°C.
- Reconstitute the dried extract in 100 µL of 80:20 Methanol/Water (v/v) and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

The analysis is performed using a reversed-phase liquid chromatography system coupled to a triple quadrupole mass spectrometer.

Liquid Chromatography Conditions:

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Parameter	Value
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile:Isopropanol (90:10, v/v)
Flow Rate	0.4 mL/min
Injection Volume	5 µL
Column Temperature	40°C
Gradient	Time (min)
0.0	
1.0	
8.0	
9.0	
9.1	
12.0	

Mass Spectrometry Conditions:

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Parameter	Value
Ionization Mode	Electrospray Ionization (ESI), Negative
Capillary Voltage	-3.5 kV
Source Temperature	150°C
Desolvation Temperature	400°C
Desolvation Gas Flow	800 L/hr
Cone Gas Flow	50 L/hr
Collision Gas	Argon

MRM Transitions:

The following Multiple Reaction Monitoring (MRM) transitions are proposed. These should be optimized for the specific instrument being used. The precursor ion for **3-Oxooctadecanoic acid** is its deprotonated molecule $[M-H]^-$. Product ions can be generated from characteristic neutral losses such as water (H_2O) and carbon dioxide (CO_2), or fragmentation of the carbon chain.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
3-Oxooctadecanoic acid	297.2	253.2 (Loss of CO_2)	50	15 (To be optimized)
3-Oxooctadecanoic acid	297.2	59.0 (Acetate)	50	25 (To be optimized)
3-Oxooctadecanoic -d3 acid (IS)	300.2	256.2 (Loss of CO_2)	50	15 (To be optimized)

Data Presentation

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The following tables summarize the expected quantitative performance of the method. This data is based on typical performance for similar assays and should be confirmed during method validation.[3][4]

Table 1: Calibration Curve and Sensitivity

Analyte	Calibration Range (ng/mL)	R^2	LLOQ (ng/mL)
3-Oxooctadecanoic acid	1 - 1000	> 0.995	1

Table 2: Precision and Accuracy

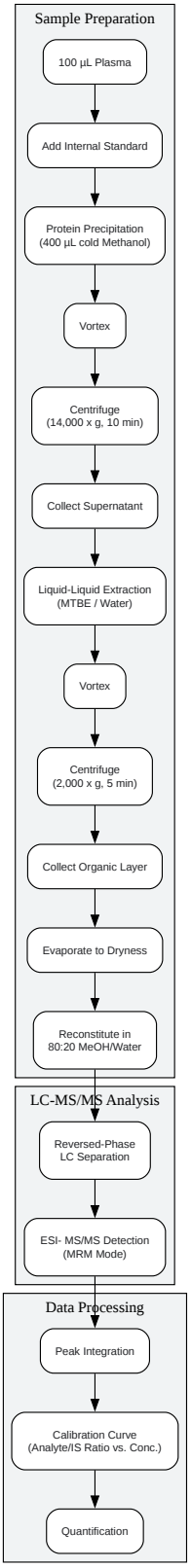
Analyte	QC Level	Concentration (ng/mL)	Precision (%CV)	Accuracy (%)
3-Oxooctadecanoic acid	LQC	3	< 15	85 - 115
	MQC	50	< 15	85 - 115
	HQC	800	< 15	85 - 115

Visualizations

Experimental Workflow

The following diagram illustrates the major steps in the quantification of **3-Oxooctadecanoic acid** from plasma samples.

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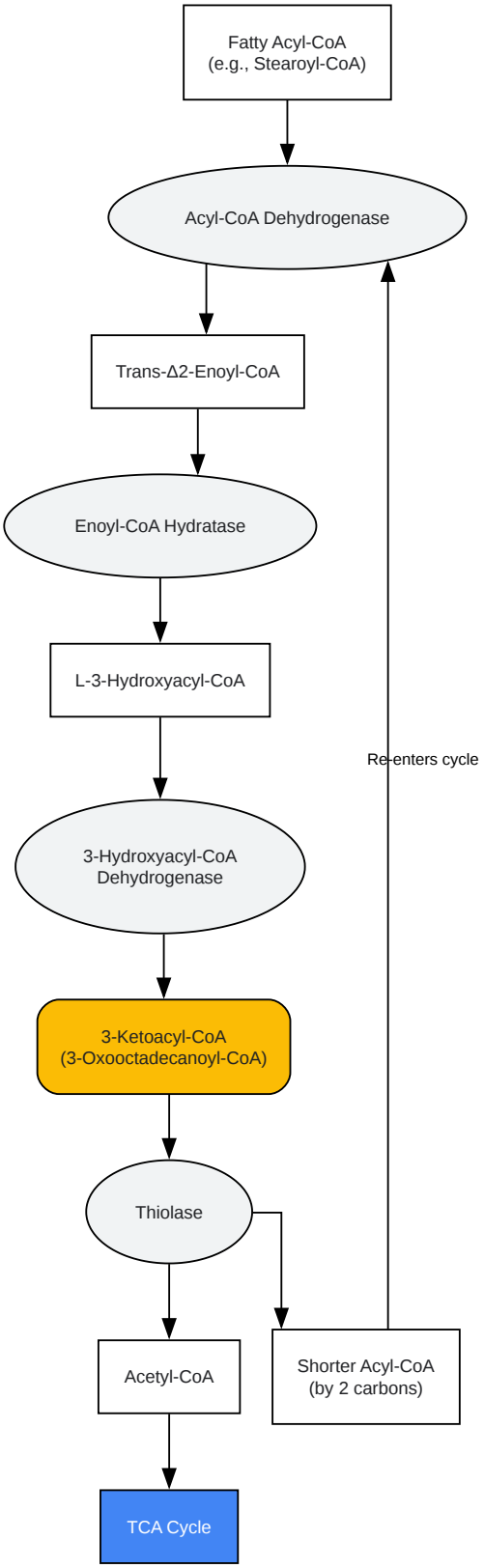
Caption: Workflow for **3-Oxooctadecanoic Acid** Quantification.

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Metabolic Pathway

3-Oxooctadecanoic acid is an intermediate in the beta-oxidation of fatty acids. The diagram below shows a simplified representation of this metabolic pathway.

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Caption: Simplified Fatty Acid Beta-Oxidation Pathway.

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